

An In-depth Technical Guide to the Polyamine Structure of sFTX-3.3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: sFTX-3.3

Cat. No.: B15619380

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Abstract

sFTX-3.3 is a synthetic polyamine amide that has garnered significant interest in the scientific community for its role as a voltage-sensitive calcium channel blocker. As a synthetic analogue of FTX-3.3, a naturally occurring toxin found in the venom of the funnel web spider (*Agelenopsis aperta*), **sFTX-3.3** provides a valuable tool for the study of calcium channel function and its modulation. This technical guide provides a comprehensive overview of the polyamine structure of **sFTX-3.3**, its chemical properties, a detailed synthesis protocol, and its biological activity with a focus on its interaction with various calcium channel subtypes. The information is presented to support ongoing research and to facilitate the development of novel therapeutic agents targeting ion channels.

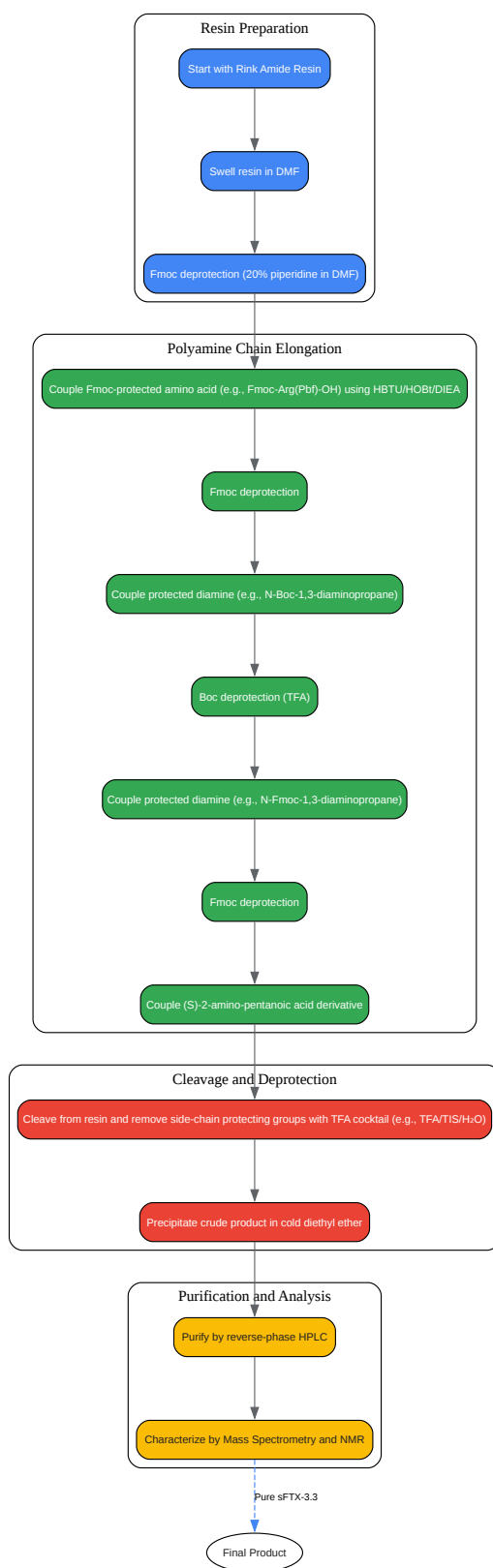
Chemical Structure and Properties

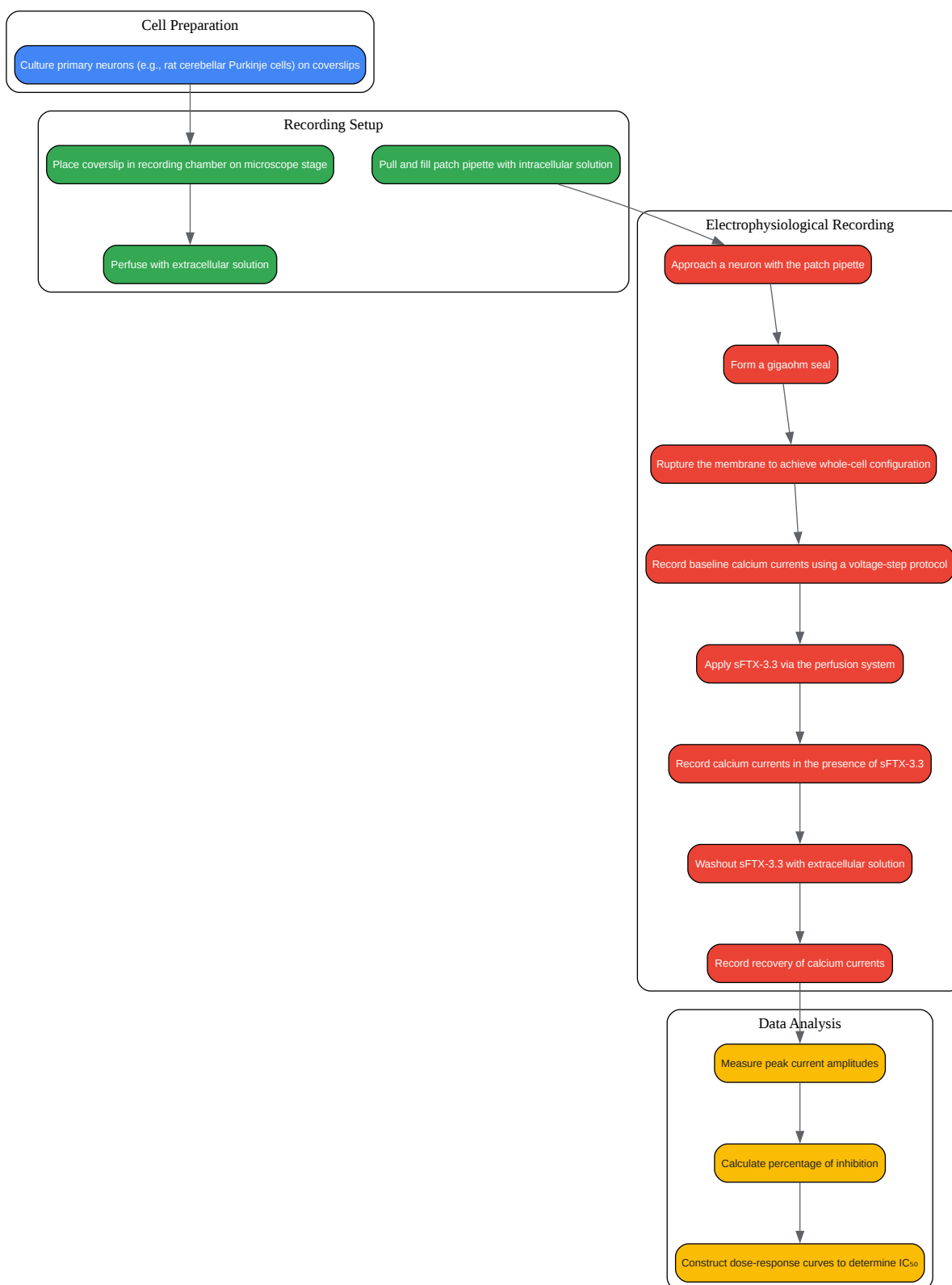
sFTX-3.3 is a polyamine amide characterized by a linear polyamine chain with a terminal amide group. The presence of this amide functionality distinguishes it from its natural counterpart, FTX-3.3, and contributes to its unique pharmacological profile.

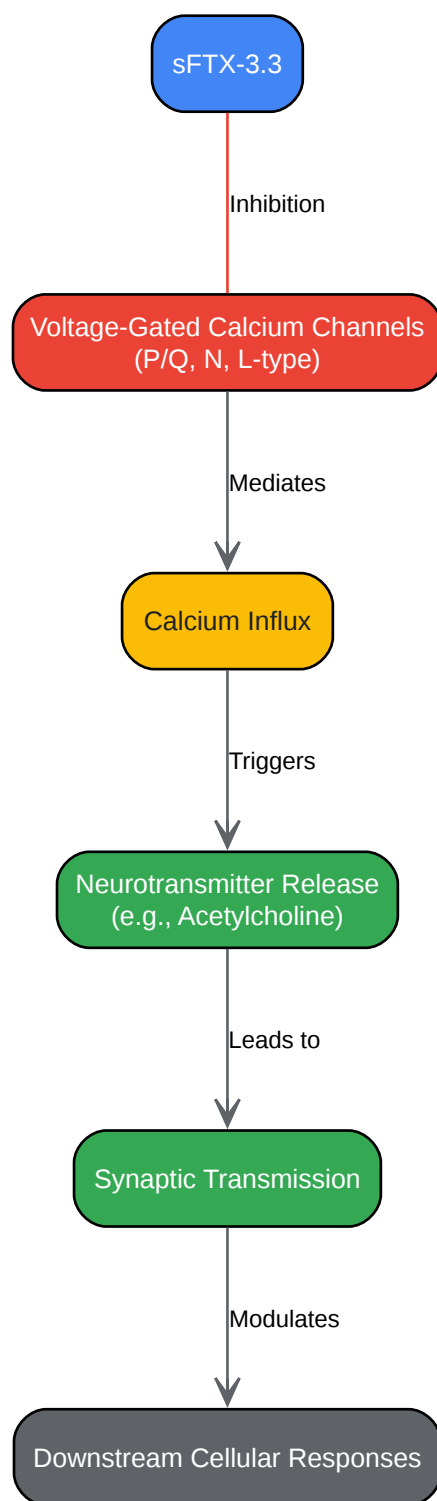
IUPAC Name: (2S)-2-amino-5-[(aminoiminomethyl)amino]-N-[3-[(3-aminopropyl)amino]propyl]pentanamide

Molecular Formula: C₁₃H₃₀N₈O

Chemical Structure:







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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com